

C28 tertiary alkyl disulfide physical properties data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Di-tert-tetradecyl disulphide*

CAS No.: 29962-83-2

Cat. No.: B13735163

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of C28 Tertiary Alkyl Disulfides

Executive Summary

This technical guide provides a comprehensive analysis of the physical properties of C28 tertiary alkyl disulfides. Recognizing the scarcity of direct experimental data for this specific high-molecular-weight compound, this document adopts a data-driven extrapolation approach. By examining the established physical properties of commercially available, homologous di-tertiary alkyl disulfides—specifically the C16, C18, and C24 variants—we can identify clear trends. These trends, grounded in fundamental chemical principles, allow for the formulation of reliable estimations for the key physical parameters of C28 tertiary alkyl disulfides. This guide is intended for researchers, scientists, and drug development professionals who require a deep understanding of the physicochemical characteristics of these complex molecules, particularly in fields such as advanced lubrication and materials science.

Introduction to Tertiary Alkyl Disulfides

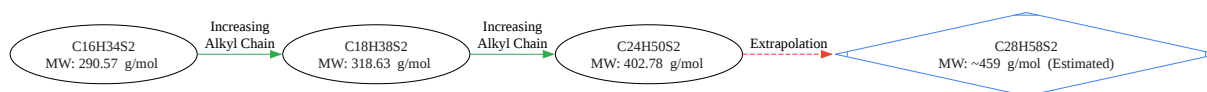
Tertiary alkyl disulfides are a class of organosulfur compounds characterized by a disulfide bond (—S—S—) flanked by two tertiary alkyl groups. The general structure is R—S—S—R' , where R and R' are tertiary alkyl substituents. The defining feature of a tertiary alkyl group is a central carbon atom bonded to three other carbon atoms, which imparts significant steric hindrance around the disulfide linkage. This unique structural feature is paramount in determining the compound's physical properties and reactivity.

The disulfide bond itself is a stable covalent linkage with a bond dissociation energy of approximately 60 kcal/mol (251 kJ mol^{-1}) and a typical S-S bond length of about 2.05 Å.[1] The C-S-S-C dihedral angle is generally close to 90° . [1][2]

These compounds, particularly those with long alkyl chains, are of significant industrial interest, primarily as extreme pressure (EP) additives in lubricants and metalworking fluids.[3][4][5] The bulky tertiary groups enhance solubility in nonpolar base oils, while the disulfide bond provides the active sulfur component that forms a protective film on metal surfaces under high-pressure conditions.[4] This guide focuses on a C28 tertiary alkyl disulfide, which represents a high-molecular-weight example from this class, likely exhibiting properties optimized for high-temperature and extreme-pressure applications. A probable symmetric structure for a C28 variant is di-tert-tetradecyl disulfide.

Physicochemical Properties of Homologous Tertiary Alkyl Disulfides

Direct experimental data for a C28 tertiary alkyl disulfide is not readily available in public literature. Therefore, to predict its properties, we will first analyze the known data for shorter-chain, commercially available analogues. The properties of di-tert-octyl disulfide (C16), di-tert-nonyl disulfide (C18), and di-tert-dodecyl disulfide (C24) provide a clear basis for extrapolation.



[Click to download full resolution via product page](#)

Table 1: Comparative Physical Properties of Di-tert-Alkyl Disulfides

Property	Di-tert-octyl Disulfide (C16)	Di-tert-nonyl Disulfide (C18)	Di-tert-dodecyl Disulfide (C24)
CAS Number	29956-99-8[6]	90062-36-5[7]	27458-90-8[8]
Molecular Formula	C ₁₆ H ₃₄ S ₂ [6]	C ₁₈ H ₃₈ S ₂ [7]	C ₂₄ H ₅₀ S ₂ [8]
Molecular Weight	290.57 g/mol [6]	318.63 g/mol [7]	402.78 g/mol [8]
Physical State	Liquid[6][9]	Light yellow to yellow liquid[7]	Colorless to yellow liquid[3][8]
Density (@ 20°C)	~0.92 g/cm ³ [6]	~1.02 g/cm ³ [7]	~0.91 g/cm ³ [8]
Refractive Index (@ 20°C)	~1.50[6]	Not Available	~1.49[8][10]
Boiling Point	~336.6°C @ 760 mmHg[11]	Not Available	113°C @ 16 mmHg (~321°C @ 760 mmHg)[10][12]
Flash Point	69 °C[9]	Not Available	118 °C[10]
Water Solubility	Very Low	< 0.1 mg/L[7]	Insoluble[3]
Solubility in Hydrocarbons	Soluble	Completely miscible in petroleum ether, diesel, mineral oils.[7]	Soluble[4]

Estimated Physical Properties for C28 Tertiary Alkyl Disulfide

Based on the trends observed in the homologous series, we can extrapolate the likely physical properties of a symmetric C28 tertiary alkyl disulfide, such as di-tert-tetradecyl disulfide (C₂₈H₅₈S₂).

- Molecular Weight: Approximately 459.0 g/mol .

- **Physical State:** At room temperature, it is expected to be a viscous liquid, potentially a waxy solid, due to the increased van der Waals forces from the long alkyl chains.
- **Color:** Likely a colorless to pale yellow liquid or solid.
- **Density:** The density is anticipated to be in the range of 0.90-0.95 g/cm³. While di-tert-nonyl disulfide shows a higher density, the general trend for long-chain hydrocarbons is a density slightly less than water.
- **Boiling Point:** The boiling point will be significantly higher than the C24 analogue, likely exceeding 350°C at atmospheric pressure, with significant decomposition expected at these temperatures. Vacuum distillation would be required for purification.
- **Melting Point:** If it is solid at room temperature, the melting point is expected to be low, consistent with the branched structure which disrupts efficient crystal packing.
- **Viscosity:** A significant increase in viscosity is expected compared to the shorter-chain homologues, a critical property for lubricant applications.
- **Solubility:** It will be virtually insoluble in water.^[13] Its solubility in nonpolar organic solvents and hydrocarbon base oils will be excellent, a direct consequence of its large, lipophilic alkyl groups.^{[4][7]}

Experimental Methodologies for Property Determination

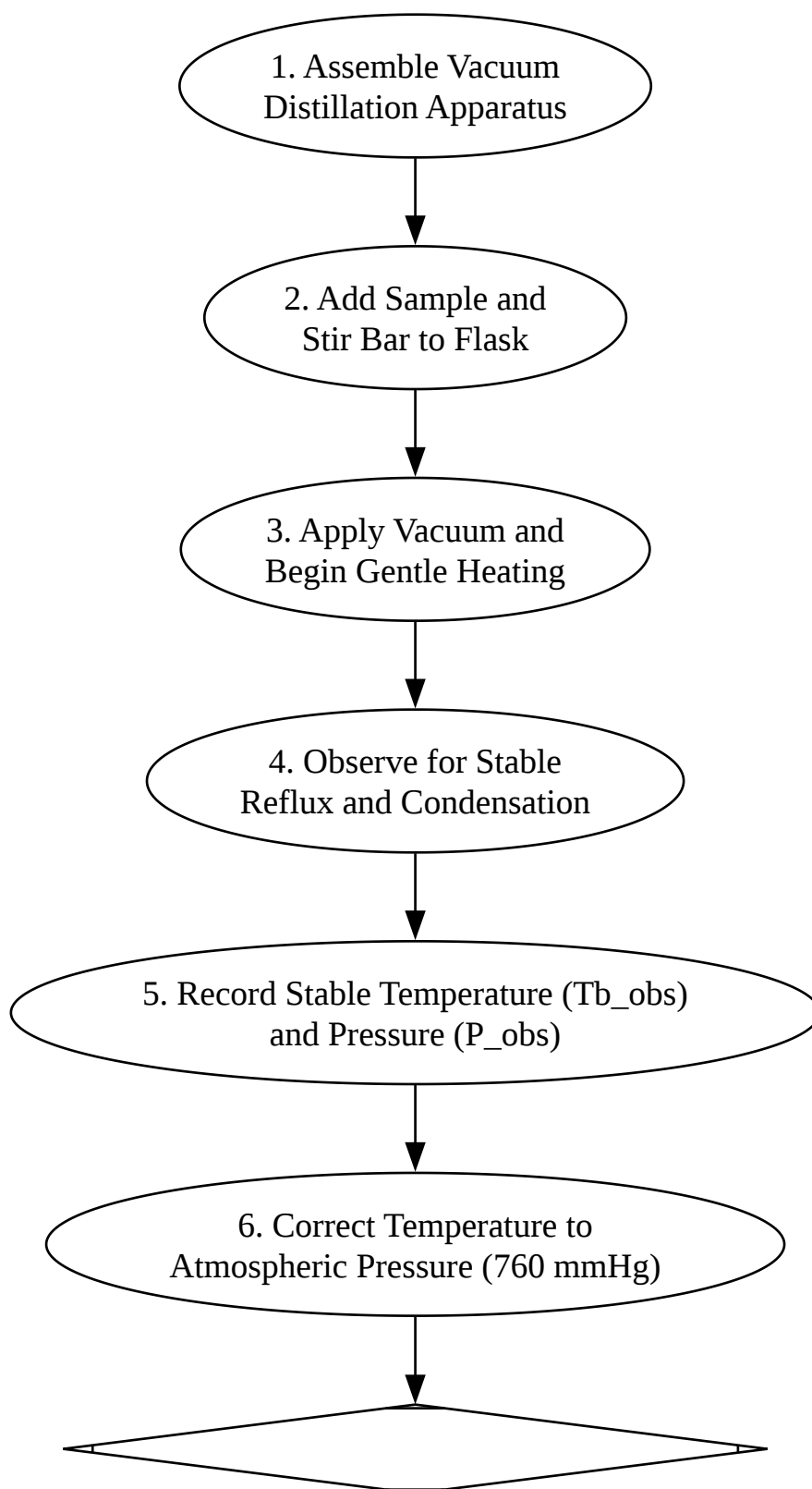
The accurate determination of these physical properties relies on standardized laboratory protocols. As a self-validating system, each protocol includes steps for calibration and verification to ensure data trustworthiness.

Boiling Point Determination (Distillation Method)

The causality behind choosing this method is its directness in measuring the temperature at which vapor pressure equals atmospheric pressure. For high-boiling, potentially sensitive compounds like a C28 disulfide, vacuum distillation is employed to prevent thermal decomposition.

Protocol:

- **Apparatus Setup:** Assemble a distillation apparatus with a round-bottom flask, a Claisen adapter, a thermometer, a condenser, and a receiving flask. For vacuum distillation, connect a vacuum pump via a trap and a manometer.
- **Sample Preparation:** Place a known volume of the disulfide sample and a few boiling chips or a magnetic stir bar into the round-bottom flask.
- **Heating:** Begin heating the flask gently using a heating mantle.
- **Equilibration:** Observe the temperature as the liquid begins to boil and a ring of condensate rises. The boiling point is recorded when the temperature stabilizes at the thermometer bulb, with vapor and liquid in equilibrium.
- **Pressure Correction:** If under vacuum, the observed boiling point is corrected to atmospheric pressure using a nomograph or the Clausius-Clapeyron relation.



[Click to download full resolution via product page](#)

Density Measurement (Pycnometer Method)

This gravimetric method is chosen for its high precision and accuracy, which is critical for quality control and formulation calculations in industrial applications.

Protocol:

- **Calibration:** Clean and dry a pycnometer (a flask with a precise volume). Weigh the empty pycnometer (m_1).
- **Reference:** Fill the pycnometer with deionized water at a known, constant temperature (e.g., 20.0°C) and weigh it (m_2). The volume (V) is calculated as $(m_2 - m_1) / \rho_{\text{water}}$.
- **Measurement:** Empty, dry, and re-weigh the pycnometer. Fill it with the disulfide sample at the same constant temperature and weigh it (m_3).
- **Calculation:** The density of the sample (ρ_{sample}) is calculated as $(m_3 - m_1) / V$.

Solubility Determination (Equilibrium Shake-Flask Method)

This method is the gold standard for determining the solubility of sparingly soluble compounds, providing a direct measure of the saturation concentration.

Protocol:

- **Preparation:** Add an excess amount of the C28 disulfide to a known volume of the solvent (e.g., water, hexane) in a sealed flask.
- **Equilibration:** Agitate the flask in a constant-temperature water bath for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[14\]](#)
- **Phase Separation:** Allow the mixture to stand, or centrifuge it, to separate the undissolved solute from the saturated solution.
- **Analysis:** Carefully extract an aliquot of the clear, saturated solution.

- Quantification: Determine the concentration of the disulfide in the aliquot using an appropriate analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) with a suitable detector.^[14] A calibration curve with standards of known concentrations is used for accurate quantification.

Conclusion

While direct experimental data for C28 tertiary alkyl disulfide remains elusive, a robust profile of its physical properties can be confidently estimated through the analysis of homologous compounds. This in-depth guide establishes that a C28 tertiary alkyl disulfide, such as di-tert-tetradecyl disulfide, is expected to be a high-molecular-weight, viscous liquid or waxy solid with a high boiling point, low water solubility, and excellent miscibility with hydrocarbon-based oils. Its density is predicted to be slightly less than that of water. The provided methodologies for determining these properties offer a clear and reliable framework for any future empirical studies, ensuring scientific integrity and trustworthiness in the data generated. These estimated properties are crucial for professionals in drug development, materials science, and particularly in the formulation of next-generation lubricants where such molecules are key to performance under extreme conditions.

References

- PureSynth. (n.d.). Di-Tert-Octyl Disulfide 75.0%(GC). Retrieved February 25, 2026, from [\[Link\]](#)
- European Chemicals Agency (ECHA). (2023, October 1). Polysulfides, di-tert-dodecyl - Substance Information. Retrieved February 25, 2026, from [\[Link\]](#)
- Wikipedia. (n.d.). Disulfide. Retrieved February 25, 2026, from [\[Link\]](#)
- Chemistry Learner. (2025, September 26). Disulfide: Formula, Properties, Formation, and Reactions. Retrieved February 25, 2026, from [\[Link\]](#)
- ResearchGate. (2017, July 11). Why in case of nickel disulfide the solubility is decrease on increasing alkyl chain. Retrieved February 25, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Disulfide - Wikipedia \[en.wikipedia.org\]](#)
- [2. Disulfide: Formula, Properties, Formation, and Reactions \[chemistrylearner.com\]](#)
- [3. Buy Di-tert-dodecyl disulfide | 440659-94-9 \[smolecule.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. Substance Information - ECHA \[echa.europa.eu\]](#)
- [6. labproinc.com \[labproinc.com\]](#)
- [7. Buy Di-tert-nonyl disulphide | 90062-36-5 \[smolecule.com\]](#)
- [8. labproinc.com \[labproinc.com\]](#)
- [9. Di-tert-octyl Disulfide | 29956-99-8 \[sigmaaldrich.com\]](#)
- [10. Di-tert-dodecyl Disulfide | 27458-90-8 | TCI AMERICA \[tcichemicals.com\]](#)
- [11. pure-synth.com \[pure-synth.com\]](#)
- [12. DI-TERT-DODECYL DISULFIDE - Safety Data Sheet \[chemicalbook.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- To cite this document: BenchChem. [C28 tertiary alkyl disulfide physical properties data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13735163/docs#c28-tertiary-alkyl-disulfide-physical-properties-data\]](https://www.benchchem.com/product/b13735163/docs#c28-tertiary-alkyl-disulfide-physical-properties-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)